

Gsk983: A Potent Inducer of Interferon-Stimulated Genes through Dihydroorotate Dehydrogenase Inhibition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gsk983

Cat. No.: B1672409

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **Gsk983**, a novel tetrahydrocarbazole compound with significant antiviral and anti-proliferative properties.^{[1][2]} Its mechanism of action is primarily attributed to the induction of a specific subset of interferon-stimulated genes (ISGs), positioning it as a molecule of high interest for therapeutic development.^{[1][2][3]} This document details the underlying signaling pathways, quantitative efficacy data, and the experimental protocols used to characterize its activity.

Core Mechanism of Action: DHODH Inhibition and ISG Induction

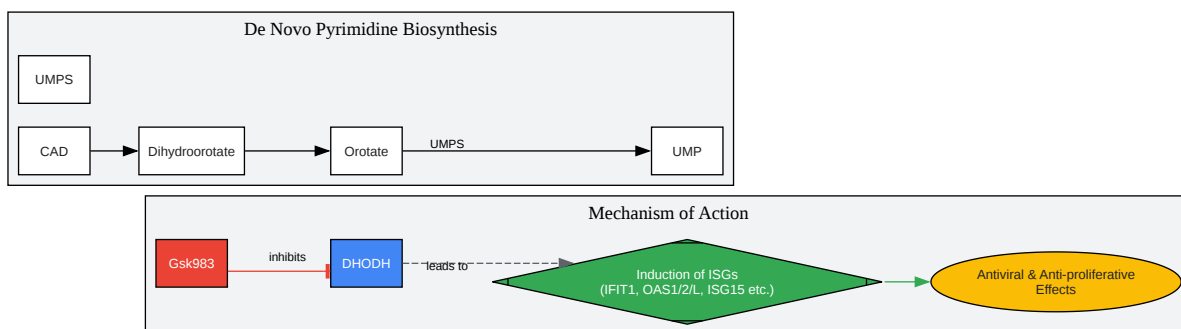
Initial studies suggested that **Gsk983**'s broad-spectrum activity against diverse viruses and its inhibition of immortalized cell growth pointed towards a host cell protein as its target.^{[1][2]} This was further supported by the delayed onset of its inhibitory effects, which indicated a mechanism requiring the induction of cellular genes.^[1]

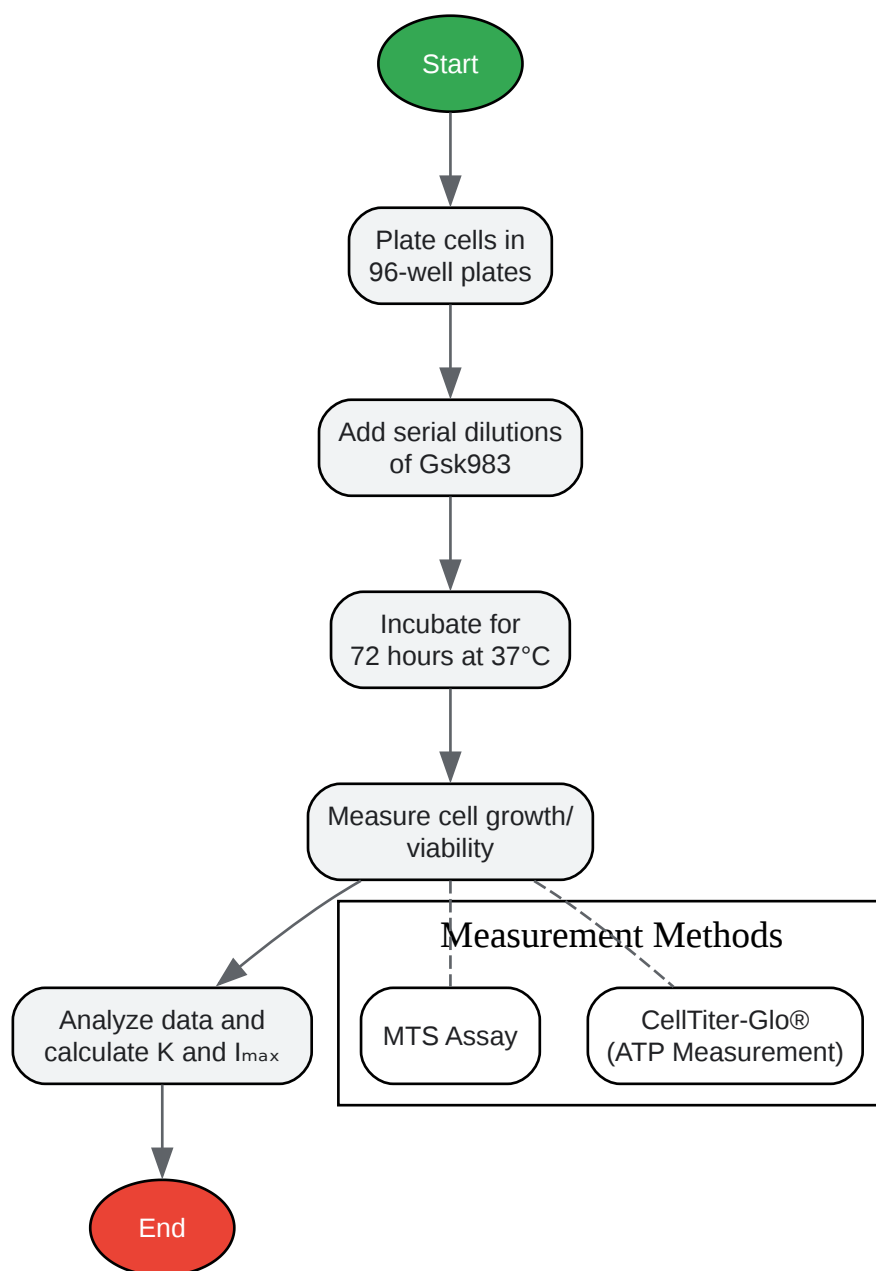
Subsequent genome-wide analysis identified the primary target of **Gsk983** as Dihydroorotate Dehydrogenase (DHODH).^[4] DHODH is a critical enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA.^[4] By inhibiting DHODH, **Gsk983** disrupts the supply of pyrimidines required for both viral replication and the

proliferation of rapidly dividing cells.[4][5] This inhibition leads to the upregulation of a select group of interferon-stimulated genes, which contribute to its antiviral and cytostatic effects.[1][3]

The specific ISGs induced by **Gsk983** include:

- CSF2 (Colony Stimulating Factor 2)
- IFIT1 (Interferon Induced Protein With Tetratricopeptide Repeats 1)
- IL6 (Interleukin 6)
- ISG15 (ISG15 Ubiquitin Like Modifier)
- OAS1, OAS2, OASL (2'-5'-Oligoadenylate Synthetase family)
- TNFSF10 (Tumor Necrosis Factor Superfamily Member 10), also known as TRAIL[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSK983: A novel compound with broad-spectrum antiviral activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. GSK983: a novel compound with broad-spectrum antiviral activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Enhancing the Antiviral Efficacy of RNA-Dependent RNA Polymerase Inhibition by Combination with Modulators of Pyrimidine Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GSK983 | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Gsk983: A Potent Inducer of Interferon-Stimulated Genes through Dihydroorotate Dehydrogenase Inhibition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672409#the-role-of-gsk983-in-inducing-interferon-stimulated-genes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com